

Personal protective equipment for handling Ripk1-IN-20

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Compound of Interest

Compound Name: *Ripk1-IN-20*

Cat. No.: *B12367807*

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Essential Safety and Handling Guide for Ripk1-IN-20

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the potent and selective RIPK1 kinase inhibitor, **Ripk1-IN-20**. The following guidelines are based on best practices for handling hazardous chemical compounds in a laboratory setting and are intended to supplement, not replace, a comprehensive risk assessment and the official Safety Data Sheet (SDS) which should be consulted upon availability.

Understanding the Compound: Ripk1-IN-20

Ripk1-IN-20 is a small molecule inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), a key regulator of inflammation and cell death pathways.^[1] Its potent biological activity necessitates careful handling to minimize exposure and ensure a safe laboratory environment.

Chemical and Biological Data

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₆ F ₃ N ₅ O ₄	[1]
Molecular Weight	569.53 g/mol	
IC ₅₀ (RIPK1 Kinase)	59.8 nM	[1]
EC ₅₀ (TNFα-induced necroptosis)	1.06 to 4.58 nM (in human and mouse cells)	[1]

Personal Protective Equipment (PPE)

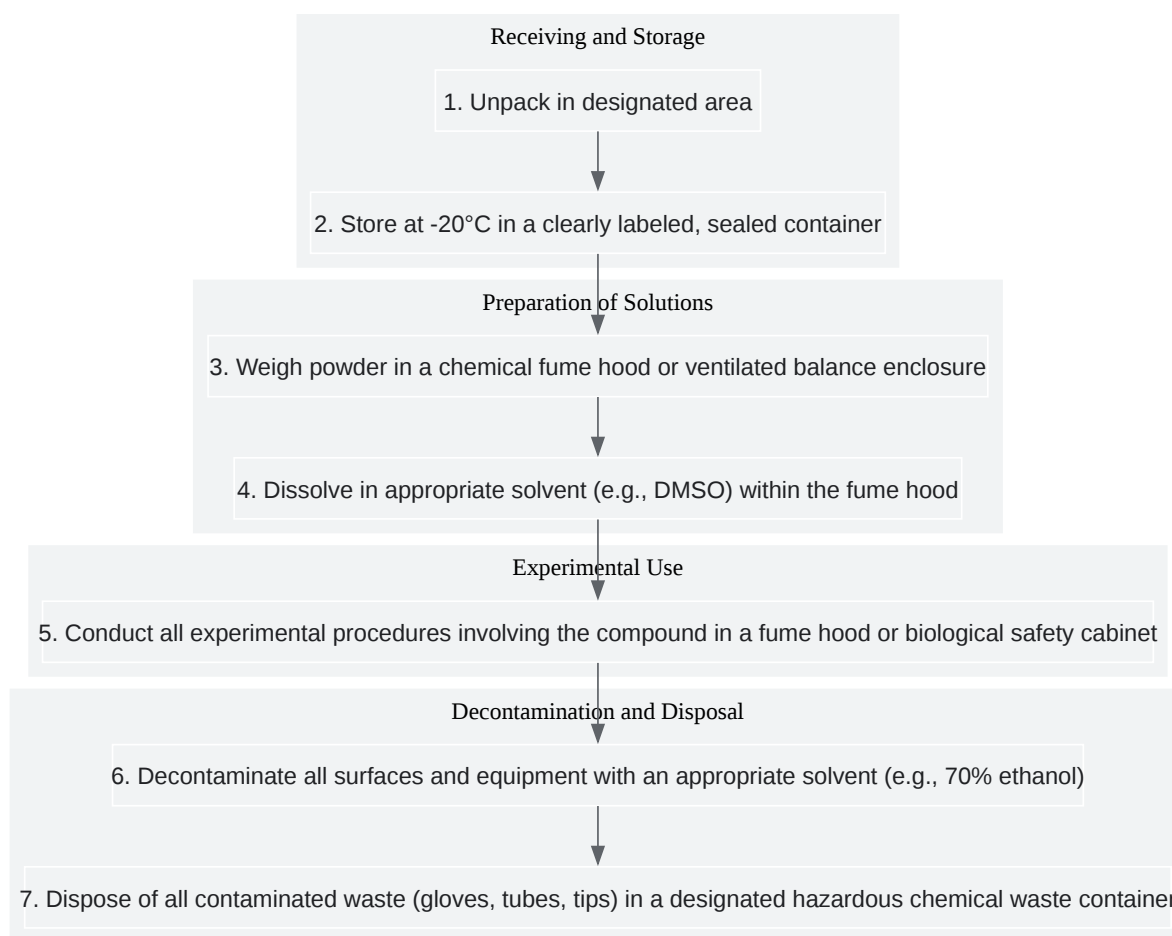
A multi-layered approach to PPE is mandatory when handling **Ripk1-IN-20** to prevent skin and respiratory exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves. The outer glove should be changed immediately upon contamination.	Provides a barrier against direct skin contact. Double-gloving offers additional protection in case of a tear or puncture in the outer glove.
Eye Protection	Chemical safety goggles that meet ANSI Z87.1 standards.	Protects eyes from splashes or aerosols of the compound.
Body Protection	A fully buttoned, long-sleeved laboratory coat. A disposable gown is recommended for weighing and solution preparation.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form outside of a certified chemical fume hood or biological safety cabinet.	Minimizes the risk of inhaling fine particles of the potent compound.

Operational Plan: From Receipt to Disposal

A clear, step-by-step workflow is critical for the safe handling of **Ripk1-IN-20**.

Experimental Workflow for Handling Ripk1-IN-20



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Caption: A step-by-step workflow for the safe handling of **Ripk1-IN-20**.

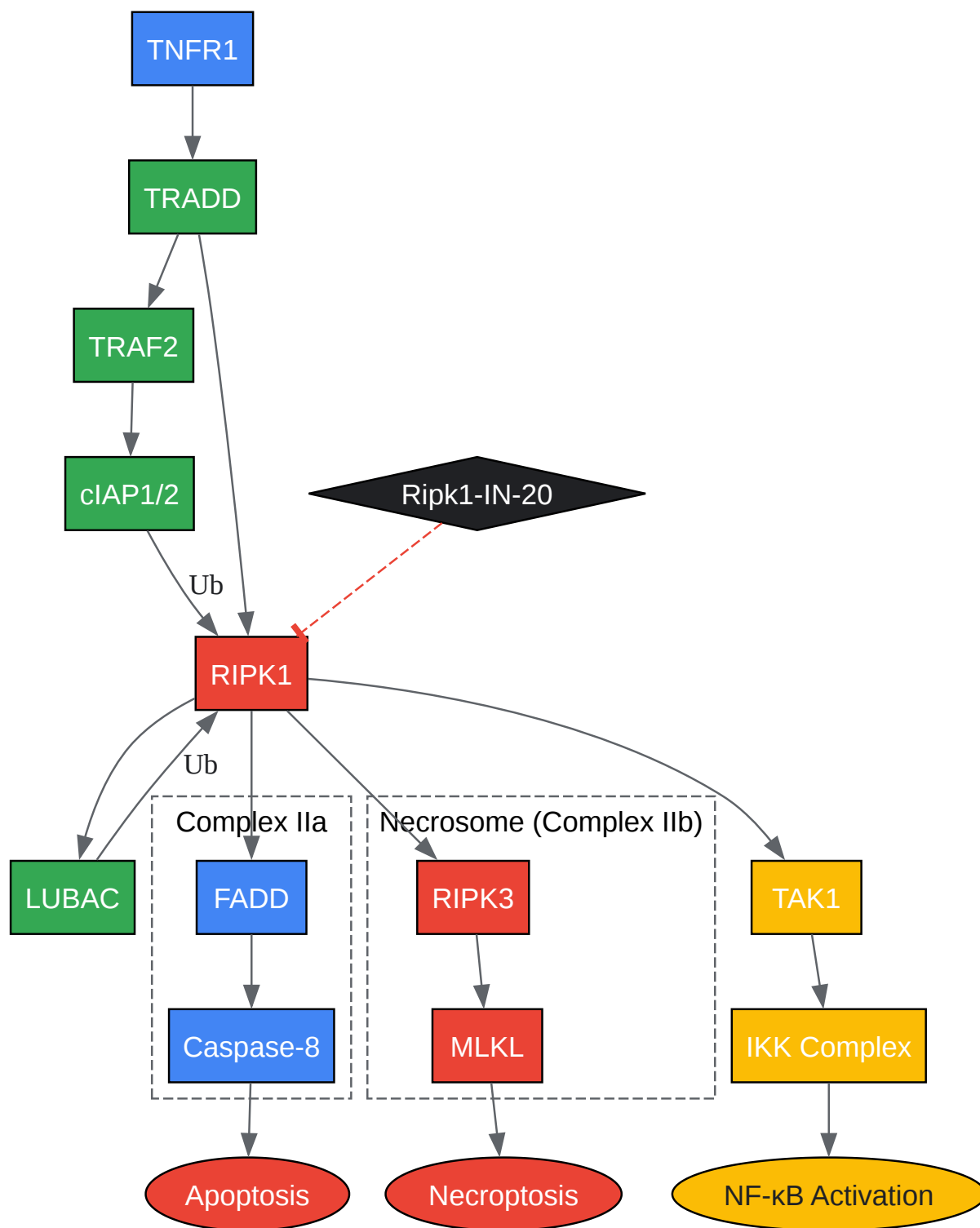
Disposal Plan

All waste contaminated with **Ripk1-IN-20** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as gloves, disposable lab coats, weigh boats, and pipette tips should be collected in a clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Unused solutions containing **Ripk1-IN-20** should be collected in a designated, sealed hazardous liquid waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Ripk1 Signaling Pathway

Ripk1-IN-20 inhibits RIPK1, a central kinase in multiple signaling pathways that regulate inflammation and cell death. Understanding this pathway is crucial for interpreting experimental results.



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References

- 1. RIPK1-IN-20_TargetMol [targetmol.com]
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